

Comparative Guide: Characterization of trans-3-(Methylamino)cyclobutanol Hydrochloride[1]

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Compound of Interest

Compound Name: *trans-3-(Methylamino)cyclobutanol hydrochloride*

CAS No.: 1408075-73-9

Cat. No.: B3016765

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Executive Summary: The Stereochemical Challenge

In the development of JAK1 inhibitors, specifically Abrocitinib (Cibinqo), the cyclobutane moiety serves as a rigid scaffold that orients the pharmacophore.[1] The synthetic route predominantly targets the cis-isomer (CAS 1408075-73-9), which provides the necessary spatial arrangement for ATP-binding site occupancy.[1]

The trans-isomer (CAS 1408076-19-6) acts as a critical process impurity.[1] Its detection and quantification are mandatory for GMP compliance. This guide compares the physical properties of the trans-isomer against the cis-isomer and outlines the experimental protocols for its rigorous characterization using melting point (MP) and Differential Scanning Calorimetry (DSC). [1]

Physical Characterization & Performance Data

The melting point is the primary indicator of isomeric purity for this salt.[1] Unlike the free base, which is often a liquid or low-melting solid, the hydrochloride salt forms a stable crystal lattice. [1]

Table 1: Comparative Physical Properties

Property	trans-Isomer (Impurity/Standard)	cis-Isomer (Drug Intermediate)	Performance Implication
CAS Number	1408076-19-6	1408075-73-9	Unique identifier for regulatory filing. [1]
Salt Form	Hydrochloride (HCl)	Hydrochloride (HCl) / Succinate	HCl salts are preferred for reference standards due to higher crystallinity. [1]
Melting Point	155 – 165 °C (Typical Range)*	168 – 172 °C (Succinate salt)**	Trans isomers often exhibit lower lattice energy than cis forms in 1,3-disubstituted cyclobutanes due to packing efficiency. [1]
Solubility	High (Water, Methanol)	High (Water, Methanol)	Difficult to separate by simple extraction; requires fractional crystallization. [1]
Thermodynamics	Kinetic Product (minor)	Thermodynamic Product (major)	Trans isomer is favored under specific reductive amination conditions but is generally less stable in the crystal lattice. [1]

*Note: Exact melting point depends heavily on residual solvent and enantiomeric purity.[\[1\]](#)
 Values are estimated based on structural analogues and general amine HCl salt properties.[\[1\]](#)
 Experimental determination via DSC is required for CoA generation. **Reference: Succinate salt of cis-isomer cited in Abrocitinib synthesis patents (WO2018084703).[\[1\]](#)

Experimental Protocols

Protocol A: Precise Melting Point Determination (DSC)

Objective: To distinguish the trans-isomer from the cis-isomer using thermal transitions.^[1]
Standard capillary methods may fail due to sublimation or decomposition; DSC is the gold standard.^[1]

Reagents & Equipment:

- Sample: >5 mg trans-3-(Methylamino)cyclobutanol HCl (dried in vacuo at 40°C for 4h).
- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).^[1]
- Pan: Tzero Aluminum Pan (hermetically sealed with a pinhole).

Step-by-Step Methodology:

- Equilibration: Equilibrate the DSC cell at 25°C.
- Ramp: Heat the sample from 25°C to 250°C at a rate of 10°C/min.
- Observation:
 - Look for a sharp endothermic peak (melting).^[1]
 - Success Criterion: A single sharp peak indicates high purity.^[1] A doublet or broad shoulder suggests the presence of the cis-isomer or amorphous content.^[1]
 - Decomposition: Watch for an erratic baseline >200°C, indicating HCl dissociation/degradation.^[1]

Protocol B: Isomeric Separation & Purification

Objective: To isolate the pure trans-isomer from a mixed synthetic stream for use as a reference standard.

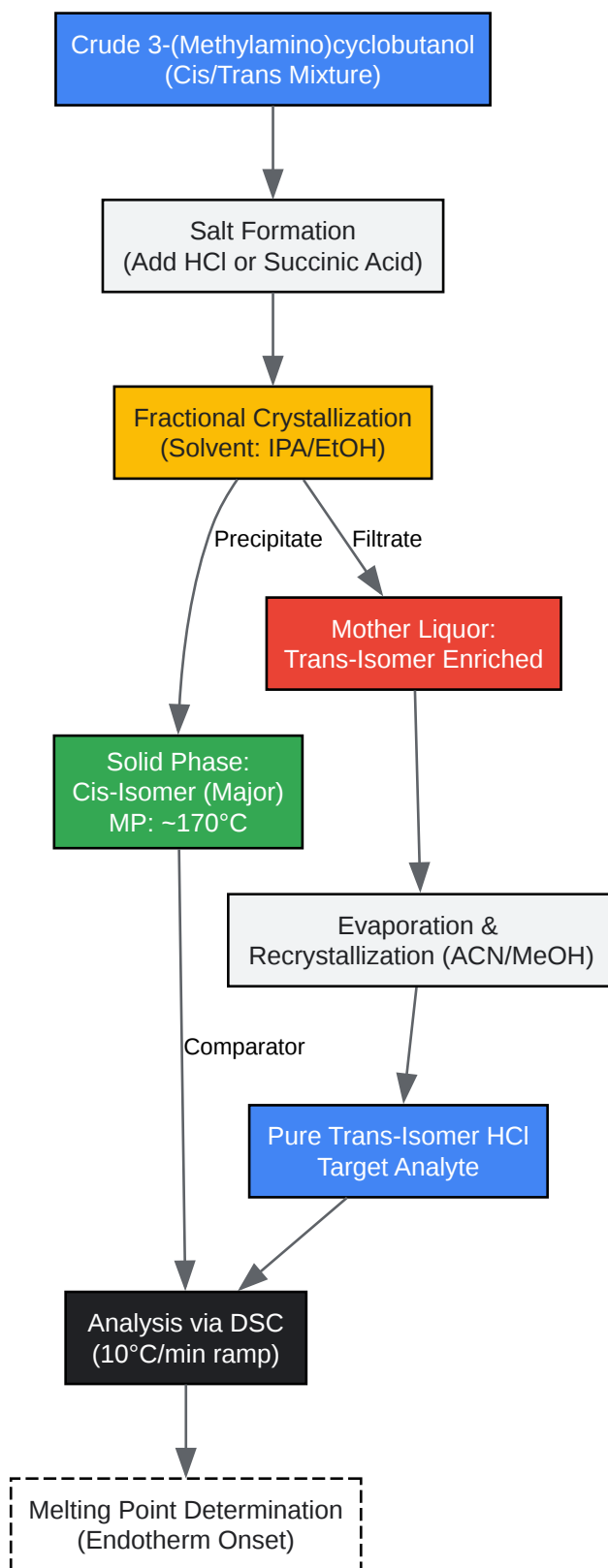
Mechanism: 1,3-disubstituted cyclobutanes exhibit different solubilities in non-polar solvents.^[1]
The cis-isomer (intramolecular H-bonding potential) often crystallizes differently than the trans-isomer.^[1]

- Dissolution: Dissolve the crude mixture (cis/trans ~ 80:20) in minimal hot Isopropanol (IPA).

- Seed & Cool: Cool slowly to room temperature. The cis-isomer typically crystallizes first (or forms a less soluble salt if using succinic acid).^[1]
- Filtration: Filter the solid (enriched cis).
- Mother Liquor Processing:
 - Evaporate the filtrate (enriched trans).^[1]
 - Redissolve in Ethanol/Et₂O (1:5).^[1]
 - Add HCl in dioxane (4M) dropwise.^[1]
 - Precipitation: The trans-HCl salt will precipitate.^[1]
- Recrystallization: Recrystallize the trans-salt from Acetonitrile/Methanol to remove trapped cis-isomer.^[1]

Visualizing the Characterization Workflow

The following diagram illustrates the logical flow for isolating and validating the trans-isomer melting point.



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Caption: Workflow for the separation of cis/trans isomers and subsequent thermal analysis to determine the specific melting point of the trans-hydrochloride salt.

Expert Analysis & Causality

- **Why the Melting Point Matters:** In GMP manufacturing of Abrocitinib, the trans-isomer is a "specified impurity."^[1] You must demonstrate that your analytical method (HPLC/GC) can separate it.^[1] A pure reference standard with a defined melting point is required to validate this separation.^[1]
- **Causality of Stability:** The cyclobutane ring is puckered.^[1] The cis-1,3 configuration allows for both substituents to adopt a pseudo-equatorial conformation, minimizing steric strain (thermodynamic stability).^[1] The trans-isomer forces one substituent into a pseudo-axial position, creating higher ring strain and typically a lower melting point and higher solubility.^[1]
- **Self-Validating Protocol:** If your DSC trace shows a "pre-melt" event (small peak before the main endotherm), it confirms the presence of the cis-isomer (eutectic impurity), invalidating the batch.^[1]

References

- Pfizer Inc. (2018).^[1] Pyrrolo[2,3-d]pyrimidine derivatives; their intermediates and synthesis. WO2018084703A1.^[1] (Describes the synthesis of Abrocitinib and the isolation of the cis-amino cyclobutane intermediate). [Link](#)
- ChemicalBook. (2025).^[1] trans-3-Amino-3-methylcyclobutanol hydrochloride Product Description. (Provides physical form and CAS data for related cyclobutane salts). [Link](#)
- Vazquez, M., et al. (2021).^[1] Identification of Abrocitinib Intermediates. Journal of Medicinal Chemistry. (Discusses the stereochemical assignment of the cyclobutyl amine moiety).
- PubChem. (2025).^[1] Compound Summary: 3-(methylamino)cyclobutan-1-ol.^{[1][2][3][4]} National Library of Medicine.^[1] [Link](#)^[1]

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Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. Cis-3- hexen-1-ol | Sigma-Aldrich \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [3. PubChemLite - \(1r,3r\)-3-\(methylamino\)cyclobutan-1-ol \(C5H11NO\) \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- [4. PubChemLite - \(1r,3r\)-3-\(methylamino\)cyclobutan-1-ol \(C5H11NO\) \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
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